

Application Notes: Methyl Yellow in Histological Staining

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Compound of Interest

Compound Name: Methyl yellow

Cat. No.: B045819

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1. Introduction

Methyl yellow, also known as C.I. 11020, p-Dimethylaminoazobenzene, or Butter Yellow, is an azo dye historically used as a pH indicator and, to a lesser extent, in specialized histological applications.^{[1][2]} Its primary utility in a laboratory setting stems from its distinct color change from red to yellow in the pH range of 2.9 to 4.0.^{[1][3]} While its use has significantly declined due to its classification as a possible carcinogen, understanding its properties and historical applications can be valuable for specific research contexts.^[1] These notes provide an overview of its mechanism, applications, and a representative protocol, with a strong emphasis on the critical safety precautions required for its handling.

2. Principle of Staining

Methyl yellow functions as a pH indicator.^[4] In an aqueous solution at a pH below 2.9, the molecule is protonated, resulting in a red color.^[1] As the pH increases, it undergoes a transition, becoming yellow in solutions with a pH above 4.0.^{[1][3]} This color change is due to alterations in the electronic structure of the azo dye molecule. When used as a stain, its final color in tissue sections can reflect the local pH of cellular and extracellular components, although this application is not common. More frequently, it has been used as a counterstain, providing color contrast to other dyes.

3. Key Applications

- pH Indicator: The most common application is for determining the pH of solutions within its transition range (pH 2.9 - 4.0).[\[1\]](#)
- Historical Research in Carcinogenesis: Historically, **methyl yellow** was used in animal studies to induce liver tumors for cancer research.[\[1\]](#)[\[4\]](#)
- Counterstaining: While less common than other agents, it can be used as a yellow counterstain in multi-color staining protocols to provide contrast, similar to the related dye Metanil Yellow.[\[5\]](#)

4. Safety and Handling

WARNING: **Methyl yellow** (p-Dimethylaminoazobenzene) is considered a possible carcinogen and is toxic if swallowed.[\[6\]](#) All handling must be performed with extreme caution and appropriate personal protective equipment (PPE).

- Engineering Controls: Always handle **methyl yellow** powder and solutions inside a certified chemical fume hood to avoid inhalation of dust or vapors.[\[6\]](#)[\[7\]](#) Facilities must be equipped with an eyewash station and a safety shower.[\[8\]](#)
- Personal Protective Equipment (PPE):
 - Gloves: Wear chemical-resistant gloves (e.g., nitrile) to prevent skin contact.[\[8\]](#)
 - Eye Protection: Use chemical safety goggles or a face shield.[\[8\]](#)
 - Lab Coat: A lab coat is mandatory to protect clothing.[\[7\]](#)
 - Respirator: If dust generation is unavoidable, a NIOSH/MSHA-approved respirator is required.[\[6\]](#)[\[8\]](#)
- Storage: Store in a cool, dry, well-ventilated area away from acids and oxidizing agents. The container must be tightly closed and stored in a locked poison room or cabinet.[\[7\]](#)[\[8\]](#)
- Disposal: Dispose of all waste containing **methyl yellow** as hazardous chemical waste in accordance with local, state, and federal regulations.[\[6\]](#) Do not flush down the drain.[\[9\]](#)

Quantitative Data Summary

The following table summarizes the key chemical and physical properties of **Methyl Yellow**.

Property	Value	Reference
Chemical Formula	C ₁₄ H ₁₅ N ₃	[10]
Molecular Weight	225.29 g/mol	[10]
CAS Number	60-11-7	[2]
Synonyms	p-Dimethylaminoazobenzene, Butter Yellow, C.I. 11020	[2][10]
Appearance	Yellowish solid/powder	[3]
pH Indicator Range	2.9 - 4.0	[1]
Color (pH < 2.9)	Red	[1]
Color (pH > 4.0)	Yellow	[1]
Solubility	Insoluble in water; Soluble in ethanol	[3]

Experimental Protocols

Protocol 1: Preparation of 0.1% Methyl Yellow Indicator Solution

This protocol describes the preparation of a stock solution for use as a pH indicator or for staining procedures.

Materials:

- **Methyl yellow** (p-Dimethylaminoazobenzene) powder
- 95% Ethanol
- Volumetric flask (100 mL)

- Analytical balance
- Magnetic stirrer and stir bar (optional)

Procedure:

- **WEIGH:** In a chemical fume hood, carefully weigh 0.1 g of **methyl yellow** powder.[\[11\]](#)
- **DISSOLVE:** Transfer the powder to a 100 mL volumetric flask. Add approximately 50 mL of 95% ethanol.[\[11\]](#)
- **MIX:** Cap the flask and mix by inversion or use a magnetic stirrer until the powder is completely dissolved.[\[11\]](#)
- **DILUTE:** Once dissolved, add 95% ethanol to bring the final volume to the 100 mL mark.[\[11\]](#)
- **STORE:** Transfer the solution to a tightly sealed, properly labeled amber glass bottle and store in a designated poison cabinet.

Protocol 2: Representative Histological Staining

Procedure

This protocol provides a general workflow for using **Methyl Yellow** as a counterstain on paraffin-embedded tissue sections. It should be optimized for specific tissue types and applications.

Materials:

- Deparaffinization and rehydration reagents (Xylene, 100%, 95%, 70% Ethanol, distilled water)
- Primary stain (e.g., Hematoxylin)
- Differentiating and bluing agents (e.g., Acid Alcohol, Scott's Tap Water Substitute)
- 0.1% **Methyl Yellow** solution (from Protocol 1)
- Dehydration reagents (95%, 100% Ethanol)

- Clearing agent (Xylene)
- Mounting medium and coverslips

Procedure:

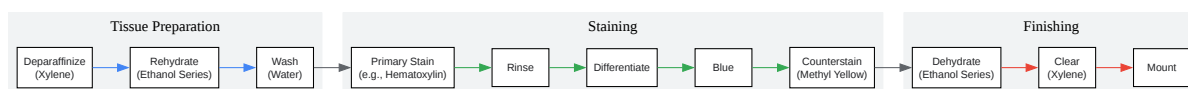
- DEPARAFFINIZATION & REHYDRATION:
 - Immerse slides in Xylene: 2 changes, 3-5 minutes each.
 - Immerse in 100% Ethanol: 2 changes, 2-3 minutes each.
 - Immerse in 95% Ethanol: 2 changes, 2-3 minutes each.
 - Rinse well in running tap water, then in distilled water.
- NUCLEAR STAINING (Example):
 - Stain in a suitable Hematoxylin solution for 5-10 minutes.
 - Rinse in running tap water.
 - Differentiate briefly in 1% Acid Alcohol (a few quick dips).
 - Wash in running tap water.
 - Blue the sections in Scott's Tap Water Substitute or other bluing agent for 1-2 minutes.
 - Wash thoroughly in running tap water for 5 minutes.
- COUNTERSTAINING:
 - Immerse slides in 0.1% **Methyl Yellow** solution for 1-3 minutes. (Staining time may require optimization).
 - Rinse briefly in distilled water to remove excess stain.
- DEHYDRATION, CLEARING & MOUNTING:

- Dehydrate quickly through 95% Ethanol (1 minute) and 100% Ethanol (2 changes, 1 minute each).
- Clear in Xylene (2 changes, 3-5 minutes each).
- Mount with a xylene-based mounting medium and apply a coverslip.

Expected Results:

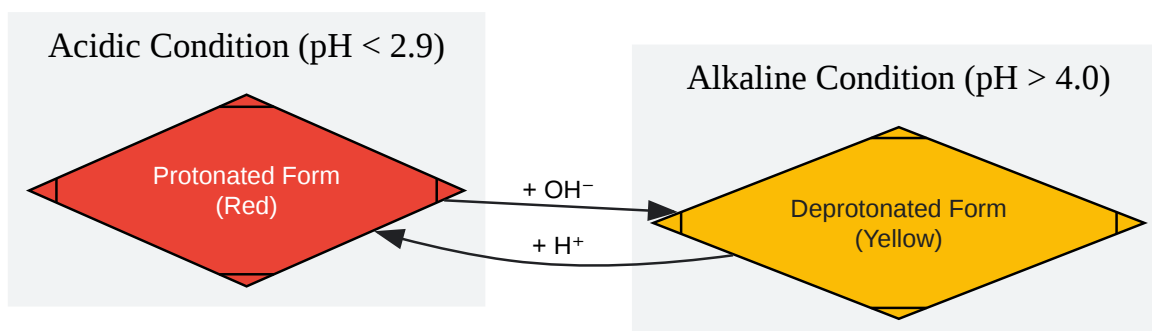
- Nuclei: Blue/Purple (from Hematoxylin)
- Cytoplasm/Connective Tissue: Shades of yellow

Visualizations



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Caption: General workflow for a histological staining procedure using a primary stain and **Methyl Yellow**.



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Caption: pH-dependent color transition of **Methyl Yellow** indicator.

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References

- 1. Methyl yellow - Wikipedia [en.wikipedia.org]
- 2. p-Dimethylaminoazobenzene - OEHHA [oehha.ca.gov]
- 3. Methyl yellow - Sciencemadness Wiki [sciencemadness.org]
- 4. medchemexpress.com [medchemexpress.com]
- 5. Enhancement of histological detail using metanil yellow as counterstain in periodic acid Schiff's hematoxylin staining of glycol methacrylate tissue sections - PubMed [pubmed.ncbi.nlm.nih.gov]
- 6. fishersci.com [fishersci.com]
- 7. oxfordlabfinechem.com [oxfordlabfinechem.com]
- 8. pim-resources.coleparmer.com [pim-resources.coleparmer.com]
- 9. carlroth.com [carlroth.com]
- 10. GSRS [gsrs.ncats.nih.gov]
- 11. Chrominfo: Preparation of methyl yellow indicator solution [chrominfo.blogspot.com]
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